

An In-depth Technical Guide to 2-(2-butoxyethoxy)acetic Acid

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Compound of Interest

Compound Name: 2-(2-butoxyethoxy)acetic Acid

Cat. No.: B1266689

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This technical guide provides a comprehensive overview of the molecular structure, physicochemical properties, synthesis, and potential applications of **2-(2-butoxyethoxy)acetic acid**, tailored for researchers, scientists, and professionals in drug development.

Molecular Structure and Identification

2-(2-butoxyethoxy)acetic acid is a carboxylic acid featuring a butyl ether and an ethoxy group. Its structure imparts both hydrophilic and lipophilic characteristics, making it a subject of interest in various chemical applications, including as a linker in complex molecules.

Below is a summary of its key identifiers and structural representations.

Identifier	Value
IUPAC Name	2-(2-butoxyethoxy)acetic acid[1]
CAS Number	82941-26-2[1]
Molecular Formula	C8H16O4[1]
Canonical SMILES	CCCCOCCOCC(=O)O[1]
InChI	InChI=1S/C8H16O4/c1-2-3-4-11-5-6-12-7-8(9)10/h2-7H2,1H3,(H,9,10)[1]
InChIKey	MCORDGVZLPBVJB-UHFFFAOYSA-N[1]

Physicochemical Properties

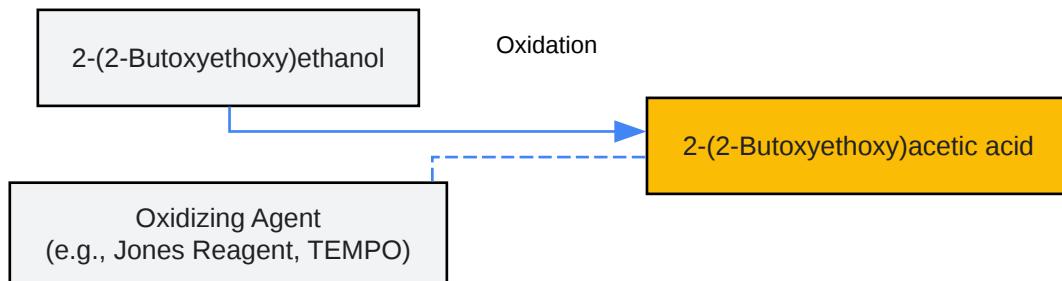
The physicochemical properties of **2-(2-butoxyethoxy)acetic acid** are crucial for its handling, application, and behavior in chemical and biological systems.

Property	Value	Source
Molecular Weight	176.21 g/mol	[1] [2]
Density	1.04635 g/cm ³ @ 20 °C	[1]
Boiling Point	141 °C @ 5 Torr	[1]
Flash Point	79 °C	[1]
Refractive Index	1.416	[1]

Synthesis and Analysis

While specific, detailed experimental protocols for the synthesis of **2-(2-butoxyethoxy)acetic acid** are not readily available in public literature, a plausible synthetic route can be inferred from established organic chemistry reactions and analogous preparations. A common method involves the oxidation of the corresponding primary alcohol, 2-(2-butoxyethoxy)ethanol.

Plausible Synthetic Pathway

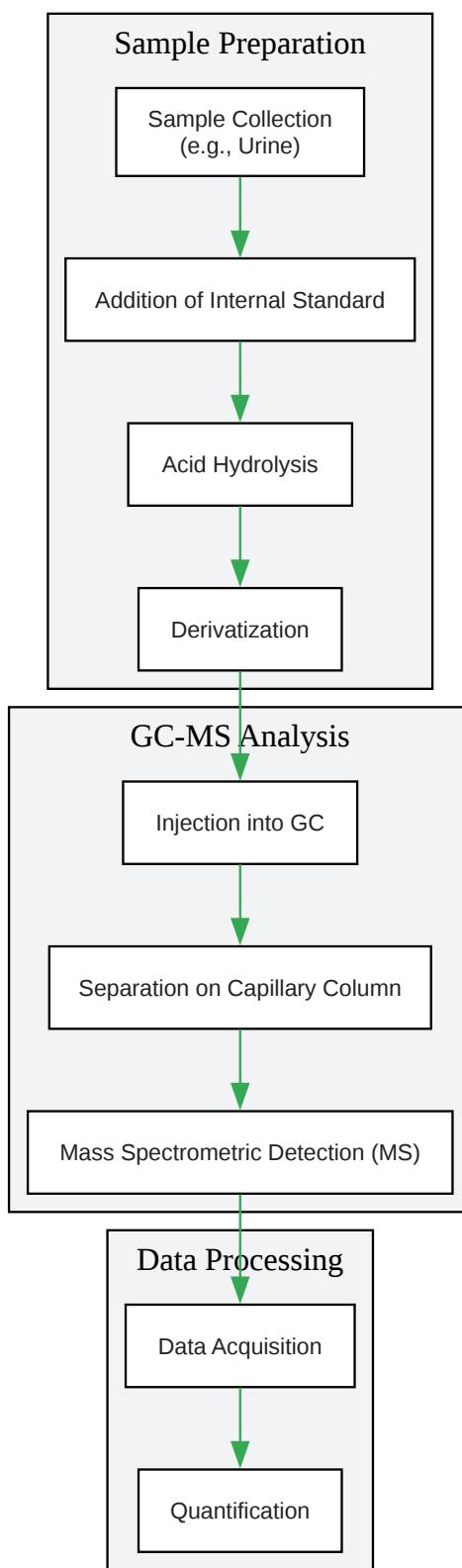


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Caption: Plausible synthesis of **2-(2-butoxyethoxy)acetic acid** via oxidation.

Analytical Workflow: Gas Chromatography-Mass Spectrometry (GC-MS)

The analysis of **2-(2-butoxyethoxy)acetic acid** and its metabolites is often performed using Gas Chromatography-Mass Spectrometry (GC-MS), a sensitive and specific analytical technique. The following workflow outlines the key steps for its determination.



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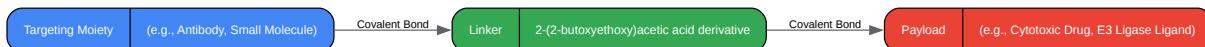
Caption: A typical workflow for the analysis of **2-(2-butoxyethoxy)acetic acid**.

Applications in Drug Development

The bifunctional nature of **2-(2-butoxyethoxy)acetic acid**, with its terminal carboxylic acid and ether chain, makes it a valuable component in medicinal chemistry, particularly as a linker in drug conjugates.

Role as a Linker in Drug Conjugates

In modern drug development, particularly in the field of targeted therapies like Antibody-Drug Conjugates (ADCs) and Proteolysis Targeting Chimeras (PROTACs), linkers play a critical role. They connect the targeting moiety (e.g., an antibody or a small molecule) to the therapeutic payload (e.g., a cytotoxic drug or a ligand for an E3 ubiquitin ligase). The properties of the linker, such as its length, flexibility, and stability, can significantly influence the efficacy, pharmacokinetics, and toxicity of the conjugate. **2-(2-butoxyethoxy)acetic acid** and its derivatives are used as PEG-like linkers to improve solubility and provide spatial separation between the two active components of the conjugate.



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Caption: Role of **2-(2-butoxyethoxy)acetic acid** as a linker in drug conjugates.

Safety and Hazards

2-(2-butoxyethoxy)acetic acid is classified as a corrosive substance. It is crucial to handle this chemical with appropriate personal protective equipment and in a well-ventilated area.

GHS Hazard Statements:

- H314: Causes severe skin burns and eye damage.[1][2]
- H318: Causes serious eye damage.[1][2]

For detailed safety information, always refer to the Safety Data Sheet (SDS) provided by the supplier.

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References

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